

An In-depth Technical Guide to 3-Bromo-4-fluoro-2-methylbenzaldehyde

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Compound of Interest

Compound Name: 3-Bromo-4-fluoro-2-methylbenzaldehyde

Cat. No.: B13558595

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the physical and chemical properties of **3-Bromo-4-fluoro-2-methylbenzaldehyde**, a substituted aromatic aldehyde of interest in synthetic chemistry and drug discovery. Given the limited publicly available data for this specific isomer (CAS No. 1784360-02-6), this document synthesizes known information and provides comparative data from closely related isomers to offer predictive insights and a broader understanding of its chemical nature.

Chemical Identity and Structure

3-Bromo-4-fluoro-2-methylbenzaldehyde is a polysubstituted benzaldehyde derivative. The strategic placement of bromo, fluoro, and methyl groups on the aromatic ring, in addition to the aldehyde functionality, creates a unique electronic and steric environment. This substitution pattern is crucial for its reactivity and potential applications as a building block in the synthesis of more complex molecules, particularly in the pharmaceutical and agrochemical industries.^[1]
^[2]

The aldehyde group is a versatile functional handle for a wide range of chemical transformations, while the halogen substituents (bromine and fluorine) provide sites for cross-coupling reactions and can modulate the molecule's pharmacokinetic properties.

Molecular Structure:

Caption: Chemical structure of **3-Bromo-4-fluoro-2-methylbenzaldehyde**.

Physicochemical Properties

Detailed experimental data for **3-Bromo-4-fluoro-2-methylbenzaldehyde** is not extensively reported. However, key properties can be summarized from supplier data sheets and inferred from related compounds.

Table 1: Physical and Chemical Properties of **3-Bromo-4-fluoro-2-methylbenzaldehyde** and Related Isomers

Property	3-Bromo-4-fluoro-2-methylbenzaldehyde	3-Bromo-4-fluorobenzaldehyde	3-Bromo-2-fluoro-4-methylbenzaldehyde
CAS Number	1784360-02-6	77771-02-9[3]	1373223-13-2[4][5]
Molecular Formula	C ₈ H ₆ BrFO	C ₇ H ₄ BrFO[3]	C ₈ H ₆ BrFO
Molecular Weight	217.04 g/mol	203.01 g/mol [3]	217.04 g/mol [5]
Physical Form	Solid or semi-solid or liquid[6]	Crystals	Solid
Melting Point	Not reported	31-33 °C	Not reported
Boiling Point	Not reported	138-139 °C at 2.5 mmHg	Not reported
Purity	95%[6]	≥98%	97%[5]
Storage Conditions	Inert atmosphere, 2-8 °C[6]	Ambient	4°C, stored under nitrogen
Solubility	Insoluble in water (predicted)	Insoluble in water[3]	Not reported

The addition of a methyl group in **3-Bromo-4-fluoro-2-methylbenzaldehyde** compared to 3-Bromo-4-fluorobenzaldehyde increases the molecular weight and is expected to influence its melting and boiling points. The physical state being described as potentially liquid or semi-solid suggests a relatively low melting point, possibly near room temperature.[6]

Synthesis and Reactivity

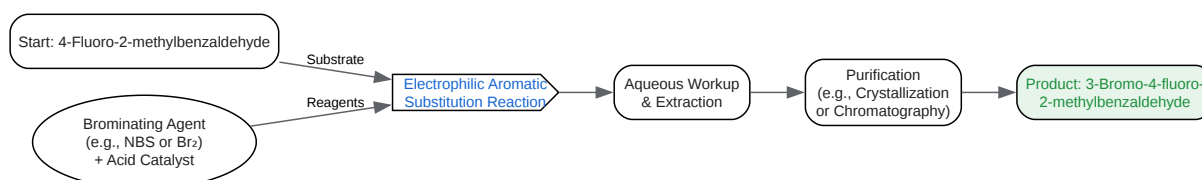
While a specific, peer-reviewed synthesis for **3-Bromo-4-fluoro-2-methylbenzaldehyde** is not readily available, a common approach for synthesizing similar substituted benzaldehydes involves the electrophilic bromination of a corresponding fluorobenzaldehyde precursor.

A representative protocol for a related compound, 3-bromo-4-fluorobenzaldehyde, involves the bromination of 4-fluorobenzaldehyde.[7] Another patented method utilizes sodium hypochlorite

and sodium bromide, offering a greener alternative to using elemental bromine.[1][8]

Representative Synthetic Workflow (Hypothetical for the target compound)

This workflow is based on established methods for halogenation of substituted benzaldehydes.



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Caption: A generalized workflow for the synthesis of the target compound.

The reactivity of **3-Bromo-4-fluoro-2-methylbenzaldehyde** is dominated by the aldehyde group, which can undergo nucleophilic addition, condensation reactions (e.g., to form Schiff bases or hydrazones), and oxidation or reduction.[9] The bromo-substituent is a key functional group for palladium-catalyzed cross-coupling reactions (e.g., Suzuki, Heck, Sonogashira), allowing for the introduction of carbon-carbon or carbon-heteroatom bonds. This dual reactivity makes it a valuable intermediate in combinatorial chemistry and the synthesis of compound libraries for drug screening.

Applications in Research and Development

Substituted benzaldehydes are fundamental building blocks in organic synthesis.[2] Their derivatives are integral to a wide range of biologically active compounds.

- **Pharmaceutical Development:** The benzaldehyde scaffold is present in numerous therapeutic agents. The specific substitution pattern of **3-Bromo-4-fluoro-2-methylbenzaldehyde** makes it a candidate for synthesizing novel inhibitors, modulators, or other pharmacologically active molecules. Nitrogen-containing heterocyclic compounds derived from substituted benzaldehydes, such as benzimidazoles, have shown promise as

inhibitors for conditions like Alzheimer's disease.[10] Alkoxy-substituted benzaldehydes are key intermediates for various pharmaceutical ingredients.[11]

- **Agrochemicals:** Halogenated aromatic compounds are widely used in the development of pesticides and herbicides. 3-Bromo-4-fluorobenzaldehyde is a known intermediate for pyrethroid insecticides like cyfluthrin.[7]
- **Materials Science:** Aromatic aldehydes are used in the synthesis of polymers, dyes, and other functional materials. The reactivity of the aldehyde and the potential for modification via the bromo-group allow for its incorporation into larger, complex molecular architectures.[9]

Safety and Handling

As a laboratory chemical, **3-Bromo-4-fluoro-2-methylbenzaldehyde** and its isomers should be handled with appropriate care, following standard safety protocols.

Table 2: GHS Hazard Information

Hazard Statement	Code	Description
Harmful if swallowed	H302	May cause harm if ingested.
Causes skin irritation	H315	Contact with skin may cause irritation.
Causes serious eye irritation	H319	Contact with eyes may cause significant irritation.
May cause respiratory irritation	H335	Inhalation of dust or vapors may irritate the respiratory tract.

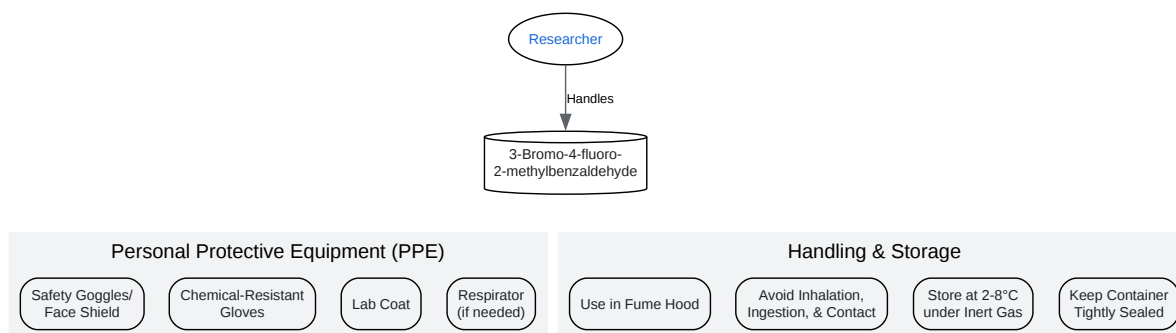
Data sourced from Sigma-Aldrich for CAS 1784360-02-6[6] and supported by data for related isomers.[12][13][14]

Recommended Personal Protective Equipment (PPE) and Handling Procedures:

- Engineering Controls: Use only in a well-ventilated area, preferably within a chemical fume hood.
- Eye/Face Protection: Wear chemical safety goggles or a face shield conforming to EN166 or NIOSH standards.[13][14]
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber). Gloves should be inspected before use and disposed of properly after handling.[15]
- Skin and Body Protection: Wear a lab coat or other protective clothing to prevent skin exposure.[14]
- Respiratory Protection: If dust or aerosols are generated, use a NIOSH-approved particulate respirator (e.g., N95).[15]
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.[12]

Storage and Stability:

The compound should be stored in a tightly sealed container in a cool, dry, and well-ventilated place.[3] Some suppliers recommend storage under an inert atmosphere (e.g., nitrogen or argon) at refrigerated temperatures (2-8 °C) to ensure long-term stability.[6] The material may be air-sensitive.[12]



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Caption: Recommended safety and handling workflow for the compound.

Conclusion

3-Bromo-4-fluoro-2-methylbenzaldehyde is a specialized chemical intermediate with significant potential in synthetic organic chemistry. While detailed characterization data remains sparse in the public domain, its structural features suggest it is a valuable building block for creating novel molecules in drug discovery and materials science. Researchers working with this compound should rely on the safety information provided and can use the properties of related isomers as a guide for predicting its behavior and developing experimental protocols.

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